Technical Guide: Synthesis and Characterization of 4-Ethyltetrahydro-2H-thiopyran-4-amine

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Compound of Interest

Compound Name:	*4-Ethyltetrahydro-2H-thiopyran-4-amine*
Cat. No.:	*B11755184*

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Executive Summary & Strategic Rationale

In the landscape of modern medicinal chemistry, the **4-ethyltetrahydro-2H-thiopyran-4-amine** scaffold represents a critical bioisostere for 4-substituted cyclohexylamines. The replacement of the methylene unit at the 4-position of a cyclohexane ring with a sulfide moiety (thiane) introduces unique physicochemical properties:

- Lipophilicity Modulation: The sulfur atom alters the logP and logD profile, often improving membrane permeability compared to the carbocyclic analog.
- Metabolic Handles: The sulfide is susceptible to controlled oxidation (to sulfoxide or sulfone), offering a tunable metabolic "soft spot" or a handle for polarity adjustment during lead optimization.
- Conformational Anchoring: The bond length of C-S (approx. 1.8 Å) vs C-C (1.54 Å) distorts the chair conformation, potentially altering the vector of the 4-amino substituent to access novel binding pockets.

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This guide details a robust, scalable synthetic route designed to preserve the oxidation state of the sulfur atom while establishing the sterically hindered quaternary center at position 4.

Retrosynthetic Analysis

The construction of the quaternary carbon bearing both an amine and an ethyl group is the primary synthetic challenge. Direct reductive amination is not applicable as it yields secondary amines or requires a pre-existing amine.

The optimal strategy employs a nucleophilic addition-substitution sequence starting from the commercially available tetrahydro-4H-thiopyran-4-one.

Logical Pathway (Graphviz)

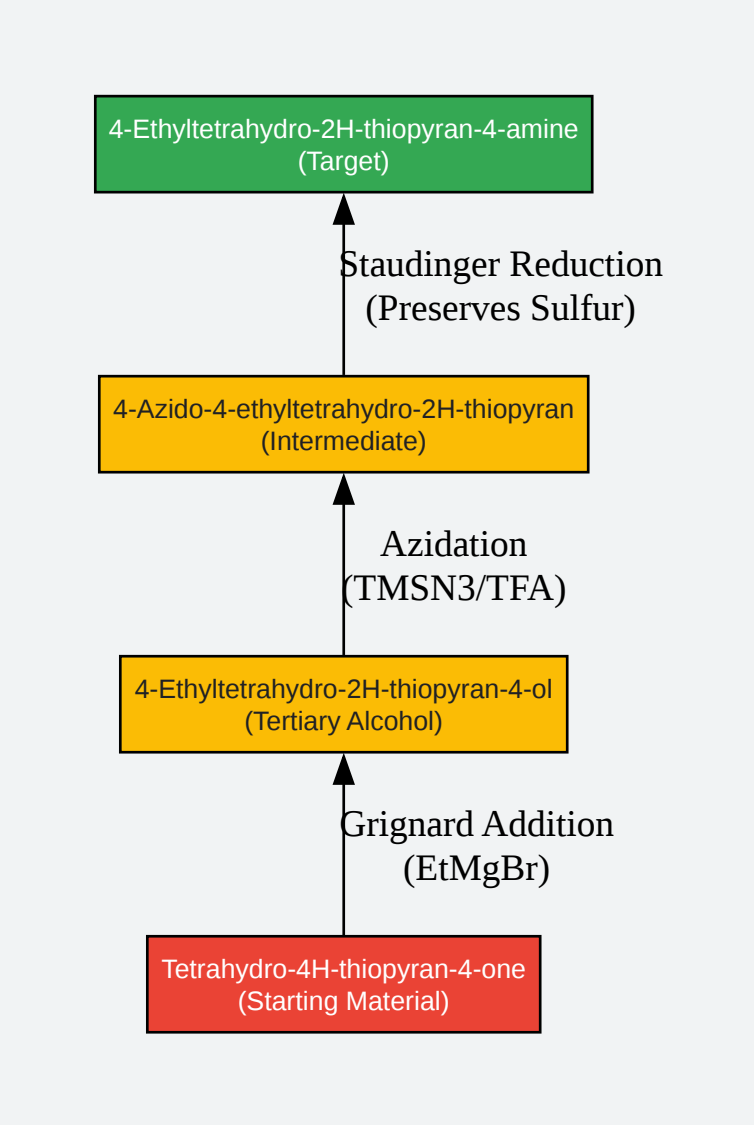

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Figure 1: Retrosynthetic disconnection showing the conversion of the ketone to the target amine via a tertiary alcohol and azide intermediate.

Detailed Experimental Protocol

Route Selection: The Azide vs. Ritter Debate

While the Ritter reaction (alcohol + nitrile

amide

amine) is classic for tertiary centers, it requires harsh acidic hydrolysis (e.g., refluxing HCl or KOH) which poses two risks for this specific substrate:

- Sulfur Oxidation: Extended heating can promote oxidation of the sulfide.
- Elimination: The tertiary alcohol is prone to dehydration to form the endocyclic alkene.

Selected Protocol: The Azidation-Reduction sequence is selected for its mild conditions, high chemoselectivity, and compatibility with the sulfur heterocycle.

Step 1: Grignard Addition

Objective: Synthesis of 4-ethyltetrahydro-2H-thiopyran-4-ol.

- Reagents: Tetrahydro-4H-thiopyran-4-one (1.0 eq), Ethylmagnesium bromide (1.2 eq, 3.0 M in Et2O), Anhydrous THF.
- Procedure:
  - Flame-dry a 3-neck round-bottom flask and purge with Nitrogen (

).
  - Charge with tetrahydro-4H-thiopyran-4-one dissolved in anhydrous THF (0.5 M concentration). Cool to 0°C.[1]

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- Add EtMgBr dropwise via a pressure-equalizing addition funnel over 30 minutes. Note: Exothermic reaction; maintain internal temp < 5°C.
- Allow the reaction to warm to Room Temperature (RT) and stir for 2 hours.
- Quench: Cool to 0°C and carefully add saturated aqueous

  .
- Workup: Extract with EtOAc (3x). Wash combined organics with brine, dry over

  , and concentrate.[2]
- Purification: Flash column chromatography (Hexanes/EtOAc, 80:20).

- Checkpoint: Product should be a viscous oil.
  - Yield Target: >85%.[3][4]

Step 2: Azidation (The Schmidt-Type Rearrangement Alternative)

Objective: Synthesis of 4-azido-4-ethyltetrahydro-2H-thiopyran.

- Reagents: Tertiary Alcohol (from Step 1), Sodium Azide (

  , 2.0 eq), Trifluoroacetic acid (TFA, 5.0 eq), Chloroform (

).
- Safety Warning: This reaction generates in situ

  (hydrazoic acid). Must be performed in a high-efficiency fume hood behind a blast shield.
- Procedure:
  - Dissolve the tertiary alcohol in

    (0.2 M). Cool to -10°C (ice/salt bath).

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- Add

  in one portion (suspension).

- Add TFA dropwise over 1 hour. The acid catalyzes the formation of the tertiary carbocation, which is trapped by the azide.

- Stir at 0°C for 4 hours, then warm to RT overnight.

- Quench: Slowly pour the mixture into ice-cold aqueous

  (pH > 10) to neutralize acid and trap residual

  .

- Workup: Extract with DCM. Wash with water.[5][6][7] Do not concentrate to dryness if heating is involved; azides are potentially explosive. Rotovap at <30°C.[2][6][8]

- Checkpoint: IR spectrum will show a strong characteristic azide peak at ~2100

  .

Step 3: Staudinger Reduction

Objective: Conversion of Azide to **4-Ethyltetrahydro-2H-thiopyran-4-amine**.

- Reagents: Azide intermediate, Triphenylphosphine (

  , 1.2 eq), THF, Water (

).

- Procedure:

  - Dissolve the crude azide in THF (0.1 M).

  - Add

    in portions at RT. Evolution of

    gas will be observed (bubbler required).

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- Stir for 2 hours until gas evolution ceases (formation of iminophosphorane).
- Add

  (5.0 eq) and heat to 50°C for 3 hours to hydrolyze the intermediate.
- Workup: Concentrate THF. Acidify aqueous residue with 1M HCl (extracts amine into water, leaves

  in organic/solid phase). Wash aqueous layer with Et2O.
- Basify aqueous layer with 2M NaOH to pH 12. Extract with DCM (3x).
- Dry (

) and concentrate to yield the free amine.
- Salt Formation (Optional but Recommended): Treat with HCl in dioxane to form the stable hydrochloride salt.

Characterization Data (Expected)

The following data profiles are derived from standard spectroscopic principles for thiane derivatives.

NMR Spectroscopy

1H NMR (400 MHz,

):

- 0.92 (t, J=7.5 Hz, 3H): Methyl group of the ethyl side chain.
- 1.55 (q, J=7.5 Hz, 2H): Methylene group of the ethyl side chain.
- 1.60 - 1.85 (m, 4H): C3 and C5 protons (ring methylene adjacent to quaternary center). The axial/equatorial splitting will be complex due to ring flipping, but generally distinct multiplets.
- 2.50 - 2.75 (m, 4H): C2 and C6 protons (ring methylene adjacent to sulfur). Distinctive downfield shift due to sulfur anisotropy.

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- 1.20 (br s, 2H):

  protons (exchangeable with

).

13C NMR (100 MHz,

):

- 8.5: Ethyl

  .

- 24.5: Ring C2/C6 (adjacent to S).
- 32.0: Ethyl

  .

- 36.5: Ring C3/C5.
- 52.5: Quaternary C4 (attached to N).

Mass Spectrometry[2][6]

- Method: ESI-MS (Positive Mode)
- Calculated Mass (

  ): 145.09

- Observed:

Safety & Handling Protocols

Sulfur Odor Control

Thiane derivatives possess a characteristic, penetrating sulfide odor (resembling rotten cabbage or garlic).

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- Containment: All glassware and waste must be treated with a Bleach (Sodium Hypochlorite) bath immediately after use. The oxidant converts sulfides to non-volatile sulfoxides/sulfones.
- Venting: Rotary evaporator exhaust must be vented into a fume hood, not the general lab atmosphere.

Azide Management

- Blast Shield: Mandatory during the reaction of alcohol with

  /TFA.
- Waste: Azide-containing aqueous waste must not be acidified (risk of

). Treat with sodium nitrite (

) and sulfuric acid in a controlled manner or use commercial azide quenching kits before disposal.

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- Compound Registry (Verification)
  - Title: "**4-Ethyltetrahydro-2H-thiopyran-4-amine** (PubChem CID 83479271)"[9]
  - Source:PubChem, N
  - URL:[Link][9]

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- To cite this document: BenchChem. [Technical Guide: Synthesis and Characterization of 4-Ethyltetrahydro-2H-thiopyran-4-amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11755184/docs#technical-guide-synthesis-and-characterization-of-4-ethyltetrahydro-2h-thiopyran-4-amine]

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